

Application Notes and Protocols for ETP-46321 in Autoimmune Disease Research

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Compound of Interest

Compound Name: ETP-46321

Cat. No.: B15541992

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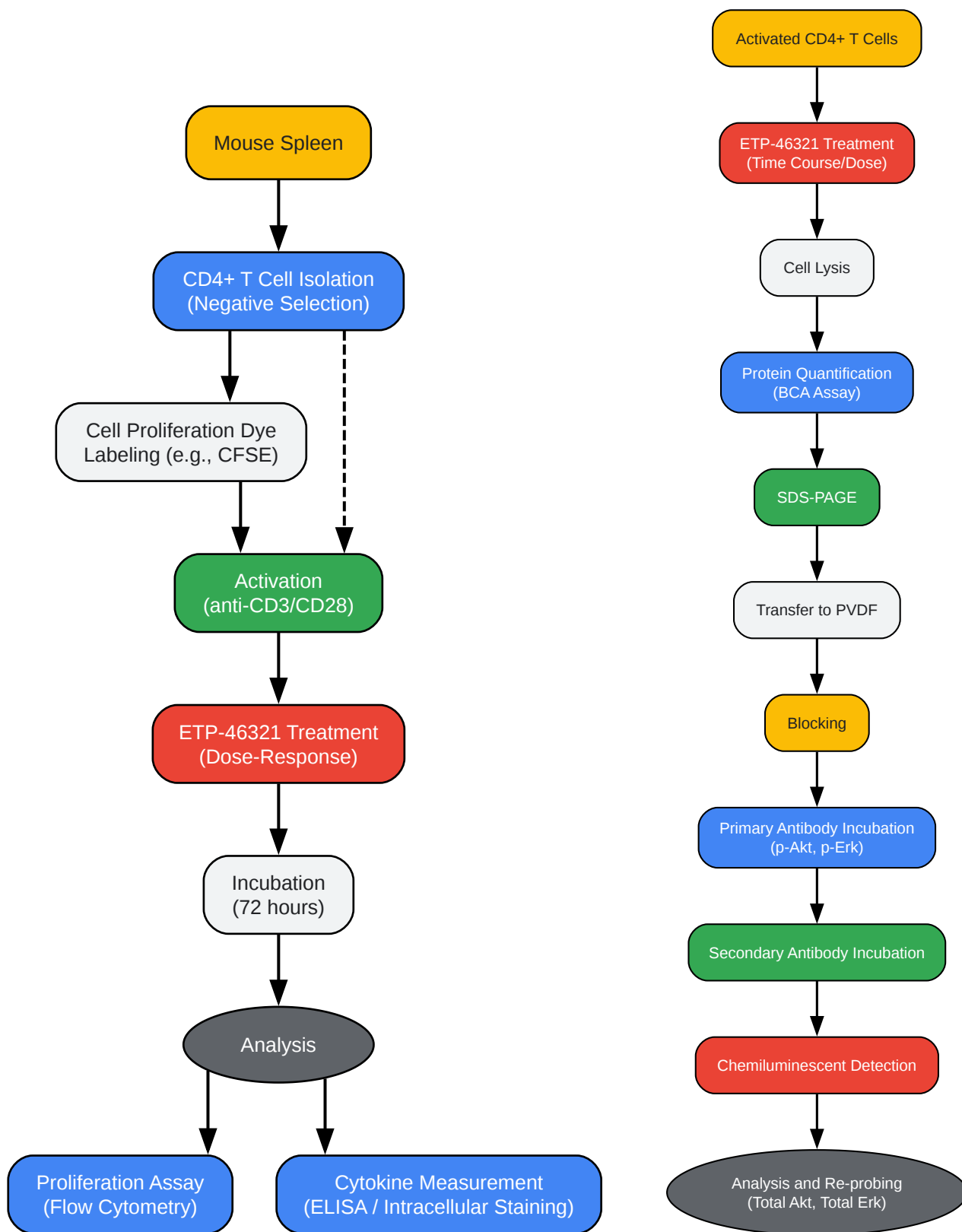
For Researchers, Scientists, and Drug Development Professionals

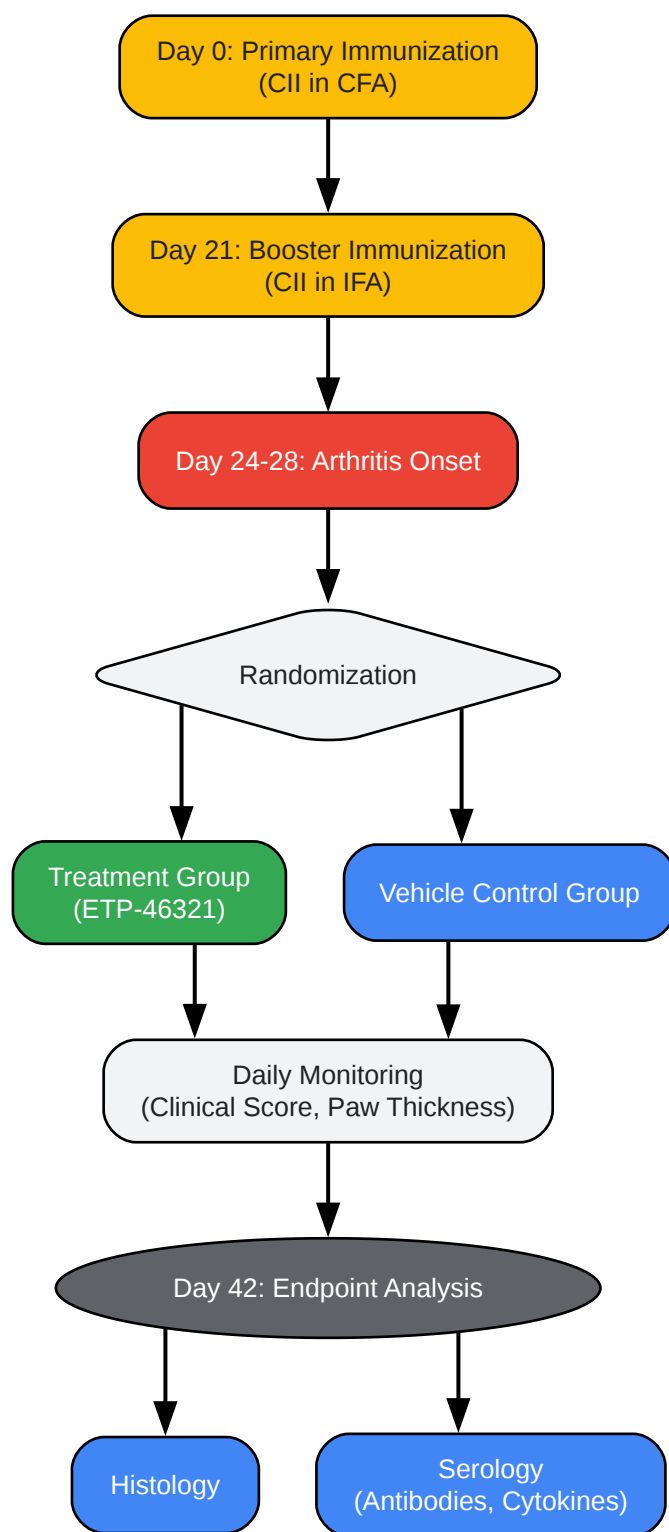
Introduction

ETP-46321 is a potent and selective dual inhibitor of phosphoinositide 3-kinase (PI3K) isoforms p110 α and p110 δ . The PI3K signaling pathway is a critical regulator of immune cell function, and its dysregulation is implicated in the pathogenesis of numerous autoimmune diseases. By targeting both p110 α and p110 δ , **ETP-46321** offers a promising therapeutic strategy to modulate the immune response and ameliorate autoimmune-mediated inflammation. These application notes provide a comprehensive overview of the use of **ETP-46321** in preclinical autoimmune disease research, with a focus on its application in models of rheumatoid arthritis. Detailed protocols for key in vitro and in vivo experiments are provided to guide researchers in their investigations.

Mechanism of Action

ETP-46321 exerts its immunomodulatory effects by inhibiting the PI3K/AKT signaling pathway in immune cells, particularly T lymphocytes. This inhibition leads to a reduction in T cell activation, proliferation, and the production of pro-inflammatory cytokines. Specifically, **ETP-46321** has been shown to suppress the secretion of key cytokines involved in autoimmune pathology, including IL-2, IL-10, IFN- γ , IL-4, IL-17A, and IL-21.^[1] The dual inhibition of p110 α and p110 δ is thought to provide a broader and more effective suppression of the aberrant immune responses characteristic of autoimmune diseases compared to single-isoform inhibitors.





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References

- 1. pure.urosario.edu.co [pure.urosario.edu.co]
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